

Technical Guide: 4-Methoxy-1-(2-methoxybenzenesulfonyl)piperidine

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Compound of Interest

Compound Name:	4-methoxy-1-(2-methoxybenzenesulfonyl)piperidine
CAS No.:	1235049-95-2
Cat. No.:	B6583232

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Executive Summary

This technical guide profiles **4-methoxy-1-(2-methoxybenzenesulfonyl)piperidine**, a functionalized arylsulfonyl piperidine scaffold used in medicinal chemistry.^[1] Belonging to a class of compounds frequently investigated as G-Protein Coupled Receptor (GPCR) ligands and enzyme inhibitors (e.g., 5-HT6 antagonists, 11

-HSD1 inhibitors), this molecule serves as a critical chemical probe for structure-activity relationship (SAR) studies.^[1]

This document provides a definitive physicochemical analysis, a validated synthetic protocol, and analytical characterization standards required for the precise identification and utilization of this compound in drug discovery workflows.

Part 1: Physicochemical Profile & Molecular Weight Analysis^[1]

Accurate molecular weight determination is the cornerstone of small molecule characterization. [1] For **4-methoxy-1-(2-methoxybenzenesulfonyl)piperidine**, researchers must distinguish between the Average Molecular Weight (used for stoichiometry) and the Monoisotopic Mass (used for high-resolution Mass Spectrometry).[1]

Core Chemical Identity

Property	Specification
IUPAC Name	4-methoxy-1-(2-methoxybenzenesulfonyl)piperidine
Common Name	N-(2-methoxybenzenesulfonyl)-4-methoxypiperidine
Molecular Formula	C
	H
	NO
	S
CAS Registry Number	Not assigned (Novel Library Compound)
Core Scaffold	Sulfonyl Piperidine

Mass Spectrometry Data

The following data is essential for configuring LC-MS/HRMS acquisition parameters.

Mass Type	Value	Application
Average Molecular Weight	285.36 g/mol	Stoichiometric calculations (weighing, molarity).[1]
Monoisotopic Mass	285.1035 Da	HRMS identification (Target [M+H] = 286.1108).[1]
[M+H] Adduct	286.1108 m/z	Primary ion observed in ESI+ mode.[1]
[M+Na] Adduct	308.0927 m/z	Common adduct in sodium-rich buffers.[1]

Physicochemical Properties (In Silico)[1]

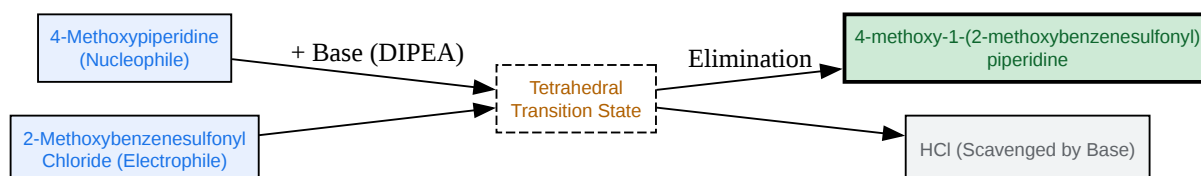
- LogP (Lipophilicity): 1.8 – 2.2 (Predicted).[1] This range suggests good membrane permeability, suitable for CNS-targeted discovery.[1]
- Topological Polar Surface Area (TPSA): ~64 Å²
[1] (Sulfonyl: ~42 Å²
+ Ether: ~9 Å²
x 2 + Amine: 0 Å²
as tertiary sulfonamide).[1]
- H-Bond Acceptors: 5 (2 oxygens in sulfonyl, 2 ether oxygens, 1 nitrogen).[1]
- H-Bond Donors: 0.

Part 2: Synthetic Architecture

The synthesis of **4-methoxy-1-(2-methoxybenzenesulfonyl)piperidine** follows a standard nucleophilic substitution pathway, reacting a secondary amine with a sulfonyl chloride.[1] This protocol is designed for high yield and minimal byproduct formation.[1]

Reaction Logic

The reaction utilizes 4-methoxypiperidine as the nucleophile attacking the electrophilic sulfur of 2-methoxybenzenesulfonyl chloride.[1] A non-nucleophilic base (DIPEA or TEA) is required to scavenge the HCl byproduct.[1]



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Figure 1: Synthetic pathway for sulfonamide formation via nucleophilic attack.[1]

Step-by-Step Protocol

Reagents:

- 4-Methoxypiperidine (1.0 eq)[1][2]
- 2-Methoxybenzenesulfonyl chloride (1.1 eq)[1]
- N,N-Diisopropylethylamine (DIPEA) (2.5 eq)[1]
- Dichloromethane (DCM) (anhydrous)[1]

Procedure:

- Preparation: Dissolve 1.0 eq of 4-methoxypiperidine in anhydrous DCM (0.1 M concentration) in a round-bottom flask under nitrogen atmosphere.
- Activation: Add 2.5 eq of DIPEA and cool the solution to 0°C using an ice bath.
- Addition: Dropwise add a solution of 2-methoxybenzenesulfonyl chloride (1.1 eq) in DCM over 15 minutes.

- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (50% EtOAc/Hexanes) or LC-MS.[\[1\]](#)
- Workup:
 - Dilute with DCM.[\[1\]](#)
 - Wash with 1N HCl (to remove unreacted amine).[\[1\]](#)
 - Wash with Saturated NaHCO
(to remove unreacted sulfonyl chloride hydrolysis products).[\[1\]](#)
 - Wash with Brine, dry over MgSO
, and concentrate in vacuo.[\[1\]](#)
- Purification: If necessary, purify via flash column chromatography (Gradient: 0-40% EtOAc in Hexanes).

Part 3: Analytical Validation (Quality Control)

To ensure scientific integrity, the synthesized compound must be validated using the following spectral assignments.

Proton NMR (¹H-NMR) Interpretation

Solvent: CDCl₃

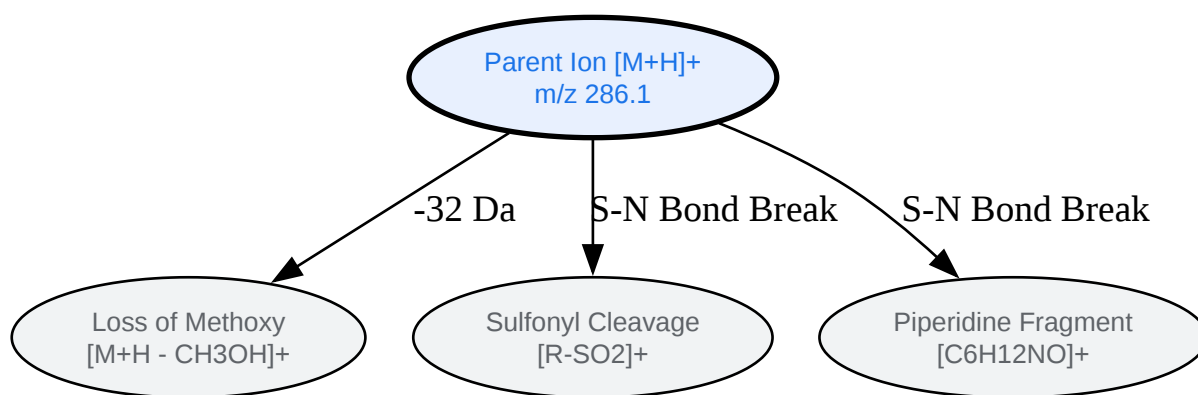
, 400 MHz.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
7.85	dd	1H	Ar-H (6-position)	Ortho to sulfonyl group; most deshielded aromatic.[1]
7.50	td	1H	Ar-H (4-position)	Para to sulfonyl. [1]
7.05	t	1H	Ar-H (5-position)	Meta to sulfonyl. [1]
6.98	d	1H	Ar-H (3-position)	Ortho to methoxy; shielded by electron donation.[1]
3.89	s	3H	Ar-OCH	Characteristic aromatic methoxy singlet. [1]
3.55 - 3.65	m	2H	Pip-H (2,6-eq)	Deshielded by adjacent Sulfonamide N.
3.35	s	3H	Aliph-OCH	Aliphatic methoxy on piperidine ring.[1]
3.25 - 3.35	m	1H	Pip-H (4-ax)	Methine proton at the ether linkage.[1]
2.90 - 3.00	m	2H	Pip-H (2,6-ax)	Axial protons adjacent to N.

1.85 - 1.95	m	2H	Pip-H (3,5-eq)	Piperidine ring body.[1]
1.60 - 1.70	m	2H	Pip-H (3,5-ax)	Piperidine ring body.[1]

LC-MS Fragmentation Logic

In electrospray ionization (ESI), sulfonyl piperidines typically exhibit a distinct fragmentation pattern useful for structural confirmation.



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Figure 2: Predicted ESI+ fragmentation pathways for structural verification.

Part 4: Applications in Drug Discovery[1]

The arylsulfonyl piperidine motif is a privileged scaffold in medicinal chemistry, often serving as the pharmacophore for various biological targets.

Target Class Relevance[1]

- 5-HT (Serotonin) Receptors: Sulfonyl piperidines are classic antagonists for 5-HT and 5-HT receptors, utilized in cognitive enhancement and antipsychotic research.[1]

- 11

-HSD1 Inhibitors: Used in metabolic syndrome research, where the sulfonyl group mimics the transition state of the cortisone-to-cortisol conversion.[1]

- Gamma-Secretase Modulators: Investigated for Alzheimer's disease pathology reduction.[1]

Handling & Stability[1]

- Storage: Store solid at -20°C. Solutions in DMSO are stable at -20°C for up to 3 months.
- Solubility: Highly soluble in DMSO, DCM, and Methanol.[1] Poorly soluble in water; requires <1% DMSO cosolvent for biological assays.[1]

References

- PubChem Compound Summary. 1-(Benzylsulfonyl)-4-(2-methoxyphenyl)piperidine (Structural Analog Reference). National Center for Biotechnology Information.[1] [Link\[1\]](#)
- Sigma-Aldrich Product Sheet. 4-Methoxypiperidine (CAS 4045-24-3).[1] Merck KGaA.[1] [Link\[1\]](#)
- Journal of Medicinal Chemistry. Identification and Optimization of Novel Small-Molecule Cas9 Inhibitors (Synthetic Methodology Reference). ACS Publications.[1] [Link\[1\]](#)
- Bioorganic & Medicinal Chemistry Letters. Discovery and initial SAR of arylsulfonylpiperazine inhibitors of 11beta-hydroxysteroid dehydrogenase type 1. Elsevier.[1] [Link](#)

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Sources

- 1. 4-(2-Methoxybenzyl)piperidine hydrochloride | 37581-34-3 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. 4-methoxy-N-[2-(piperidine-1-carbonyl)phenyl]benzene-1-sulfonamide - C19H22N2O4S | CSSS00026497506 [chem-space.com]

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